

Personal protective equipment for handling (S)-2-amino-2-phenylacetamide

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Compound of Interest

Compound Name: (S)-2-amino-2-phenylacetamide

Cat. No.: B031664

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Essential Safety and Handling Guide for (S)-2-amino-2-phenylacetamide

This guide provides crucial safety, handling, and disposal information for **(S)-2-amino-2-phenylacetamide**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-2-amino-2-phenylacetamide is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation^{[1][2]}. Due to these potential health effects, strict adherence to Personal Protective Equipment (PPE) protocols is mandatory.

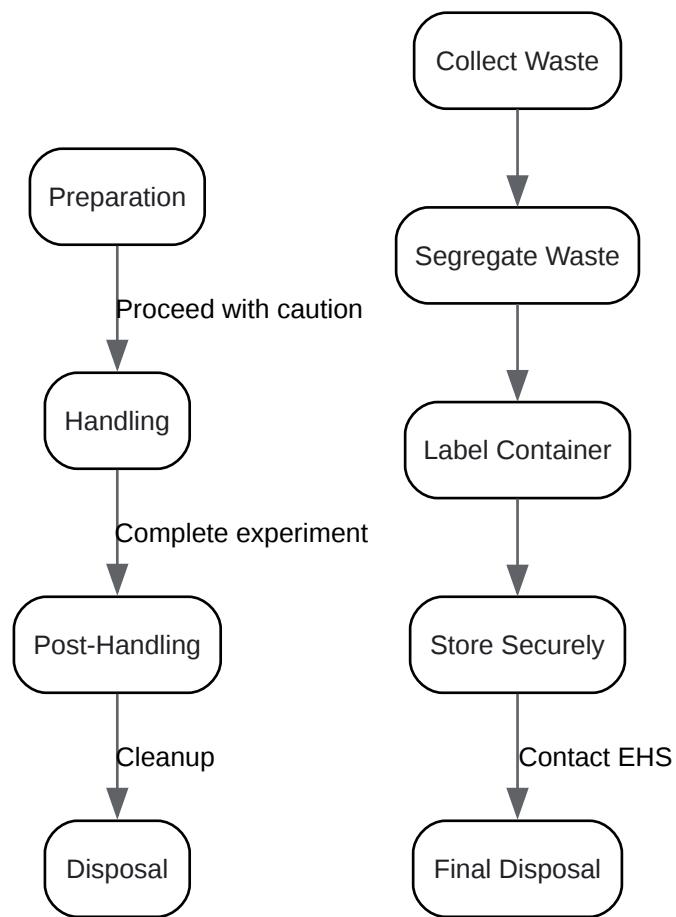
Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 standards. A face shield should be worn if there is a risk of splashing.	To protect eyes from contact with dust or splashes which can cause serious irritation ^[1] [3][4].
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected before use. A lab coat or chemical-resistant apron must be worn.	To prevent skin contact which can lead to irritation ^{[3][5][6]} .
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required when handling the solid form. All handling of the solid compound should ideally be done in a certified chemical fume hood.	To prevent inhalation of dust particles and vapors that may cause respiratory irritation ^{[1][3]} [4][5].

Operational Plans: Handling and Experimental Protocols

A systematic approach is critical for minimizing exposure and ensuring a safe working environment when handling **(S)-2-amino-2-phenylacetamide**.

Experimental Workflow

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